

AT7519 Technical Support Center: Troubleshooting Solubility and Best Practices

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Compound of Interest

Compound Name: AT7519

Cat. No.: B1666106

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Welcome to the **AT7519** Technical Support Center. This resource is designed to assist researchers, scientists, and drug development professionals in effectively utilizing **AT7519** in their experiments. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common challenges, particularly those related to solubility.

Frequently Asked Questions (FAQs)

Q1: What is **AT7519** and what is its mechanism of action?

AT7519 is a potent, small-molecule inhibitor of multiple cyclin-dependent kinases (CDKs), including CDK1, CDK2, CDK4, CDK5, CDK6, and CDK9, with IC₅₀ values in the nanomolar range.^{[1][2][3]} By inhibiting these CDKs, **AT7519** disrupts cell cycle progression and transcriptional regulation, leading to anti-proliferative and pro-apoptotic effects in cancer cells.^{[4][5]} It is an ATP-competitive inhibitor.^{[1][6]} Additionally, **AT7519** has been shown to inhibit glycogen synthase kinase 3 beta (GSK-3β), which also contributes to its apoptotic activity.^{[1][7][8]}

Q2: In which solvents is **AT7519** soluble?

AT7519 is soluble in organic solvents such as DMSO, ethanol, and dimethylformamide (DMF).^[6] It has limited solubility in aqueous solutions like PBS.^[6] For cell culture experiments, it is common practice to prepare a concentrated stock solution in DMSO and then dilute it further in the aqueous culture medium.^[6] It is important to note that **AT7519** is insoluble in water and ethanol alone.^[1]

Solubility Data

The following table summarizes the solubility of **AT7519** in various solvents. It is crucial to use fresh, anhydrous solvents, as moisture can reduce the solubility of the compound.[1]

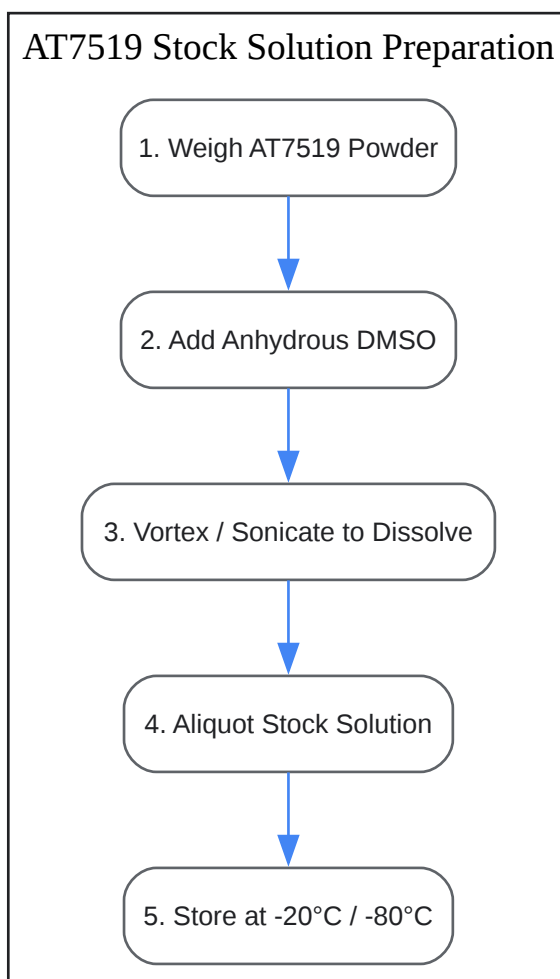
Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	≥ 50 mg/mL[2]	130.81 mM[2]	Hygroscopic DMSO can significantly impact solubility; use newly opened DMSO. [2] Sonication is recommended to aid dissolution.[9]
DMSO	25 mg/mL[1][6]	65.4 mM[1]	-
DMSO	16.67 mg/mL[9]	43.61 mM[9]	Sonication is recommended.[9]
DMSO	≥9.55 mg/mL[10]	-	Gentle warming may be required.[10]
DMF	30 mg/mL[11]	71.65 mM[11]	-
Ethanol	16.5 mg/mL[11]	39.41 mM[11]	-
Ethanol	5 mg/mL[6]	-	-
PBS (pH 7.2)	0.5 mg/mL[6][11]	1.19 mM[11]	Aqueous solutions are not recommended for storage for more than one day.[6]
Water	-	-	Insoluble.[1]

Experimental Protocols

Protocol 1: Preparation of **AT7519** Stock Solution

This protocol outlines the steps for preparing a concentrated stock solution of **AT7519** in DMSO.

- **Weighing:** Accurately weigh the desired amount of **AT7519** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 25 mg/mL).
- **Dissolution:** Vortex the solution thoroughly to dissolve the compound. If necessary, sonicate the solution in a water bath for short intervals to aid dissolution.^[9] Gentle warming can also be applied.^[10]
- **Storage:** Aliquot the stock solution into smaller volumes to minimize freeze-thaw cycles and store at -20°C or -80°C for long-term stability.^[2]^[12]



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Caption: Workflow for preparing **AT7519** stock solution.

Troubleshooting Guide

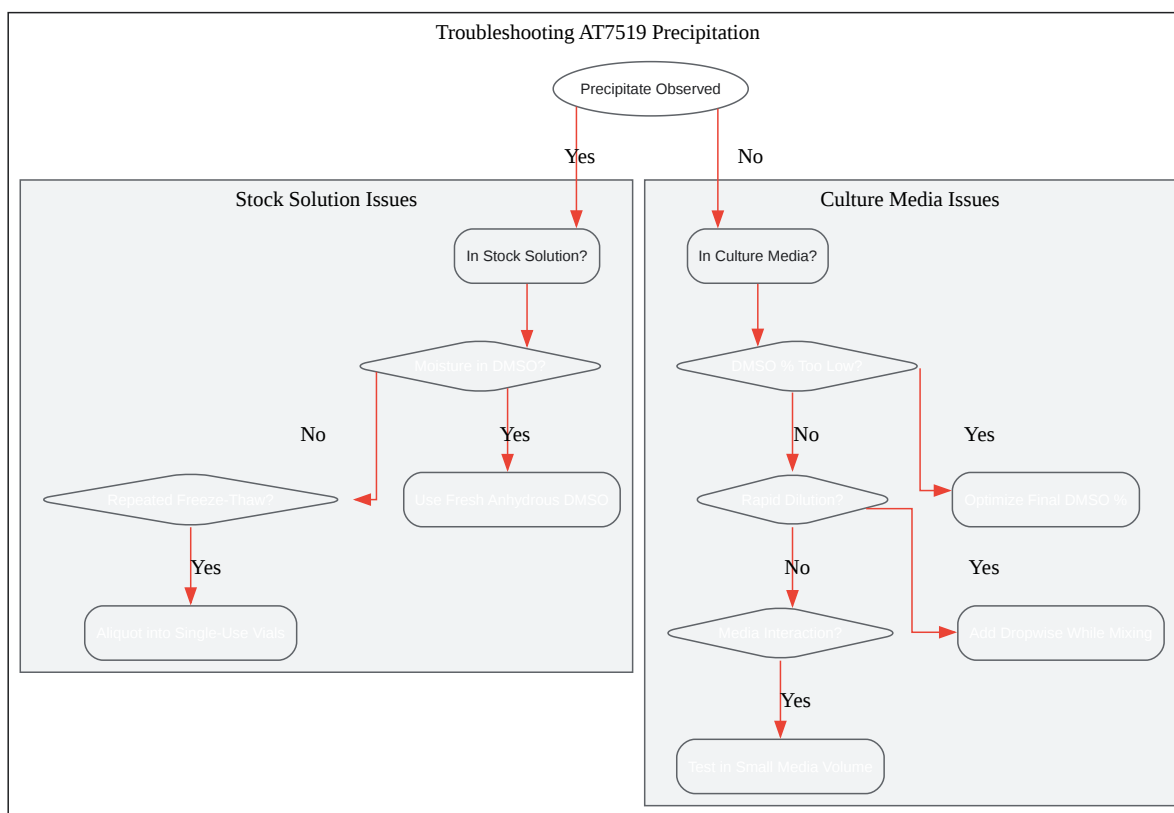
Issue: Precipitate observed in the stock solution upon storage.

- Possible Cause 1: Solvent not anhydrous. Moisture absorbed by DMSO can reduce the solubility of **AT7519**.[\[1\]](#)
 - Solution: Use fresh, high-quality, anhydrous DMSO.
- Possible Cause 2: Freeze-thaw cycles. Repeated freezing and thawing can cause the compound to come out of solution.[\[12\]](#)
 - Solution: Aliquot the stock solution into smaller, single-use volumes.

Issue: Precipitate forms when diluting the DMSO stock solution into aqueous cell culture medium.

- Possible Cause 1: Final DMSO concentration is too low. While high concentrations of DMSO can be toxic to cells, a certain amount is necessary to maintain **AT7519** solubility.
 - Solution: Ensure the final DMSO concentration in the culture medium is sufficient to keep **AT7519** in solution, typically below 0.5% to minimize cytotoxicity. Perform a vehicle control experiment to assess the effect of DMSO on your cells.
- Possible Cause 2: Rapid dilution. Adding the DMSO stock directly to a large volume of aqueous medium can cause localized high concentrations of **AT7519**, leading to precipitation.
 - Solution: Add the **AT7519** stock solution dropwise to the culture medium while gently vortexing or swirling to ensure rapid and even dispersion. Pre-warming the culture medium to 37°C may also help.
- Possible Cause 3: Interaction with media components. Certain components in the cell culture medium may interact with **AT7519**, reducing its solubility.[\[13\]](#)

- Solution: Test the solubility of **AT7519** in a small volume of your specific cell culture medium before preparing a large batch. If precipitation occurs, you may need to explore alternative media formulations or the use of a solubilizing agent, though this should be done with caution as it may affect experimental outcomes.

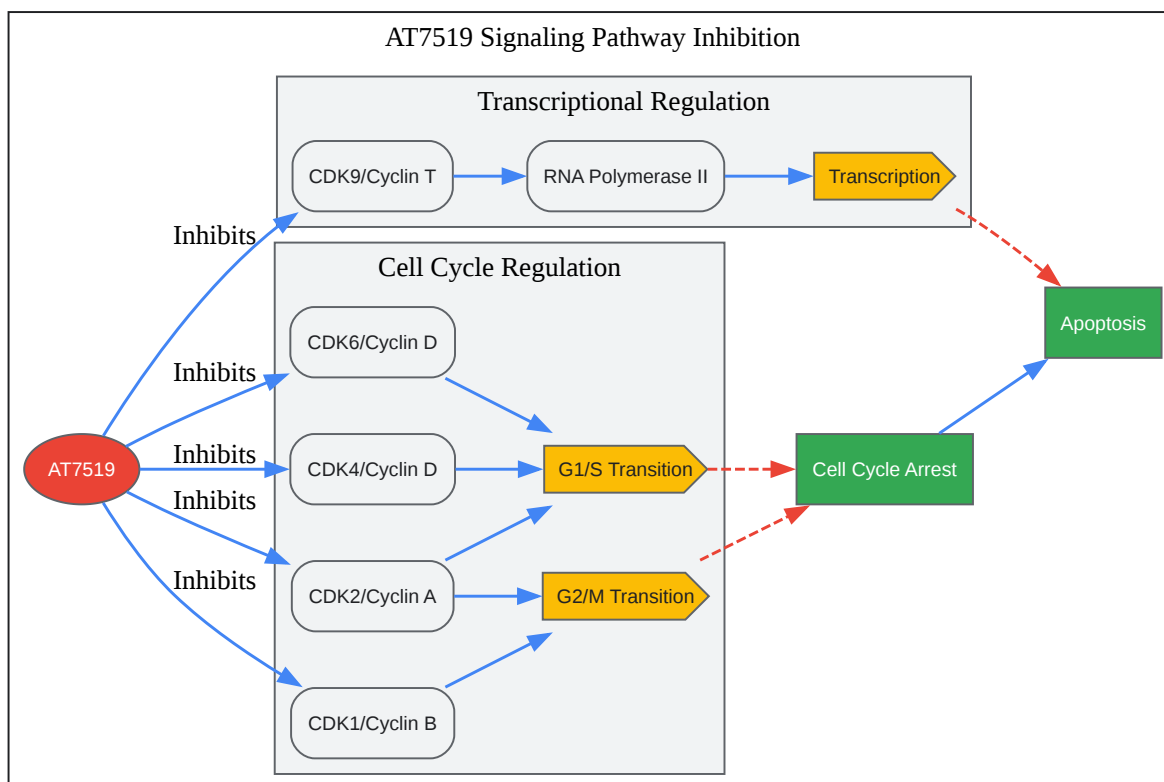


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Caption: Troubleshooting logic for **AT7519** precipitation issues.

Signaling Pathway

AT7519 exerts its primary effects by inhibiting multiple cyclin-dependent kinases (CDKs) that are critical for cell cycle progression and transcription. By targeting these kinases, **AT7519** leads to cell cycle arrest and apoptosis.

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